

In-Depth Technical Guide to IR-806 Dye: Spectroscopic Properties and Experimental Protocols

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Compound of Interest

Compound Name: IR-806

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral characteristics of the near-infrared (NIR) cyanine dye, **IR-806**. It includes detailed information on its absorption and emission spectra in various solvents, alongside established experimental protocols for its use and analysis. This document is intended to serve as a core resource for researchers and professionals in the fields of biotechnology, drug development, and materials science who utilize or are considering the application of **IR-806** in their work.

Core Spectroscopic Properties of IR-806

IR-806 is a water-soluble, near-infrared cyanine dye with a characteristic absorption peak in the range of 730-800 nm.^[1] Its photostability and strong absorbance in the NIR region make it a valuable tool for a variety of applications, including bio-imaging and as a sensitizer in upconversion nanoparticles.^[2]

Quantitative Spectral Data

The following table summarizes the key photophysical properties of **IR-806** in different commonly used solvents. This data is essential for optimizing experimental setups and for the quantitative analysis of results.

Solvent	Absorption Maximum (λ_{abs}) (nm)	Emission Maximum (λ_{em}) (nm)	Molar Extinction Coefficient (ϵ) ($\text{M}^{-1}\text{cm}^{-1}$)	Quantum Yield (Φ)
Chloroform (CHCl_3)	806	> 900	Data not available	Data not available
Deionized Water	~780	Data not available	Data not available	Data not available
DMSO	Data not available	Data not available	Data not available	Reference Standard[3]
Methanol	Data not available	Data not available	Data not available	Data not available

Note: Specific quantitative data for molar extinction coefficient and quantum yield in various solvents are not consistently reported in publicly available literature. The quantum yield in DMSO is noted as a reference standard in some studies, indicating a known value, though the specific number was not found in the searched literature.

Experimental Protocols

Accurate and reproducible measurements of the spectral properties of **IR-806** are critical for its effective application. Below are detailed methodologies for key experiments.

Measurement of Absorption and Emission Spectra

This protocol outlines the steps for determining the absorption and emission spectra of **IR-806** in a chosen solvent.

Materials:

- **IR-806** dye
- Spectrophotometer-grade solvent (e.g., methanol, DMSO, water)
- Quartz cuvettes (1 cm path length)

- UV-Vis spectrophotometer
- Fluorometer

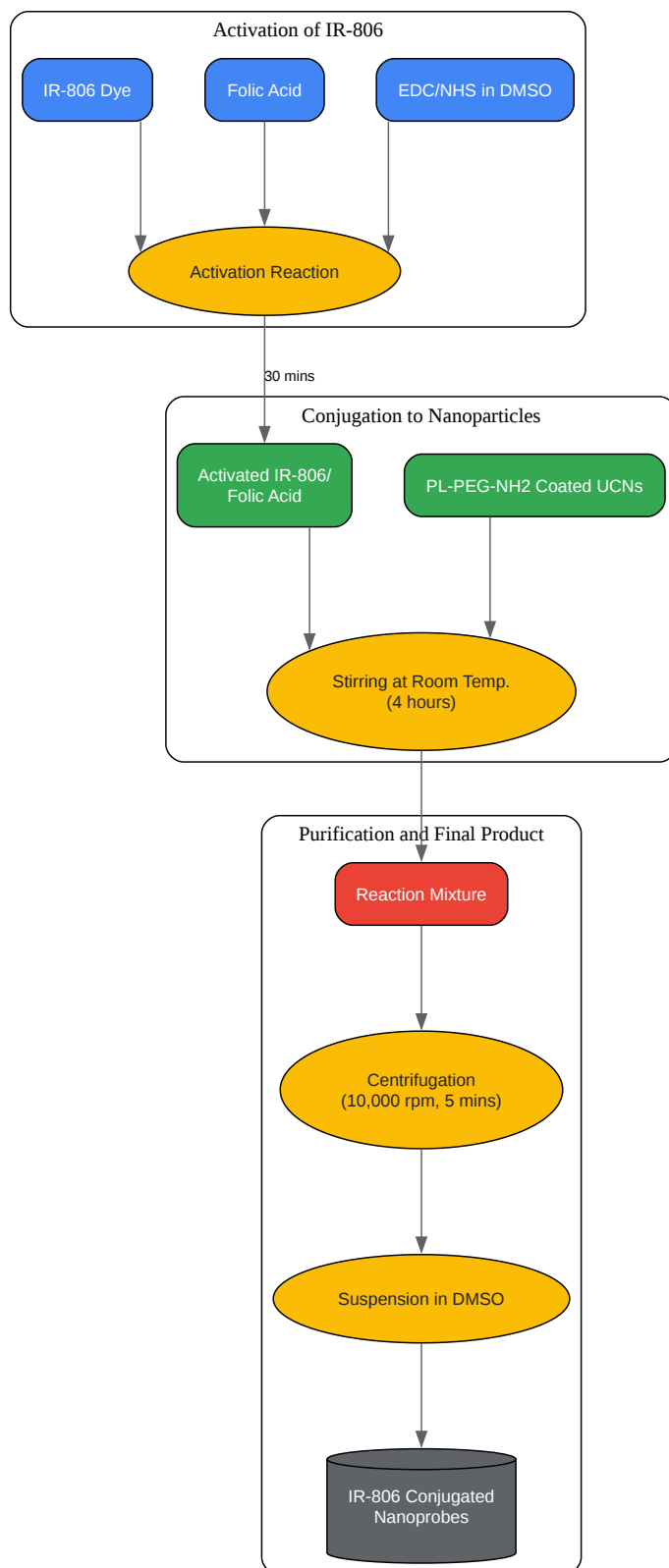
Procedure:

- Stock Solution Preparation: Prepare a stock solution of **IR-806** in the desired solvent at a concentration of 1 mM. To ensure complete dissolution, sonication may be required.
- Working Solution Preparation: From the stock solution, prepare a series of dilutions in the same solvent to obtain concentrations ranging from 1 μ M to 10 μ M.
- Absorbance Measurement:
 - Use the pure solvent as a blank to calibrate the spectrophotometer.
 - Measure the absorbance of each dilution in a quartz cuvette from 600 nm to 900 nm.
 - Identify the wavelength of maximum absorbance (λ_{abs}).
- Emission Measurement:
 - Excite the sample at its absorption maximum (λ_{abs}) or a slightly shorter wavelength.
 - Scan the emission spectrum over a wavelength range starting from approximately 20 nm above the excitation wavelength to beyond the expected emission peak (e.g., 800 nm to 1000 nm).
 - Identify the wavelength of maximum emission (λ_{em}).
- Data Analysis:
 - Plot absorbance versus wavelength to visualize the absorption spectrum.
 - Plot fluorescence intensity versus wavelength to visualize the emission spectrum.
 - The molar extinction coefficient (ϵ) can be calculated from the absorbance of a solution of known concentration using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance, c is

the concentration in mol/L, and l is the path length in cm.

Experimental Workflow: Synthesis of IR-806 Conjugated Nanoprobes

IR-806 is frequently used as a molecular antenna in the synthesis of functionalized nanoprobes for applications such as in vivo imaging.^[4] The following diagram illustrates a typical workflow for the synthesis of **IR-806** conjugated upconversion nanoparticles (UCNPs).



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